

Technical Guide: Physicochemical Properties and Handling of 1-Benzofuran-2-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-Benzofuran-2-sulfonyl chloride*

Cat. No.: *B101491*

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **1-Benzofuran-2-sulfonyl chloride**, a key intermediate in medicinal chemistry and organic synthesis. The benzofuran scaffold is a privileged structure found in numerous biologically active compounds, making its derivatives, such as this sulfonyl chloride, valuable reagents for the synthesis of novel therapeutic agents. [1][2] This document delineates the compound's physical and chemical characteristics, safe handling protocols, and its role in synthetic applications, grounded in established scientific data.

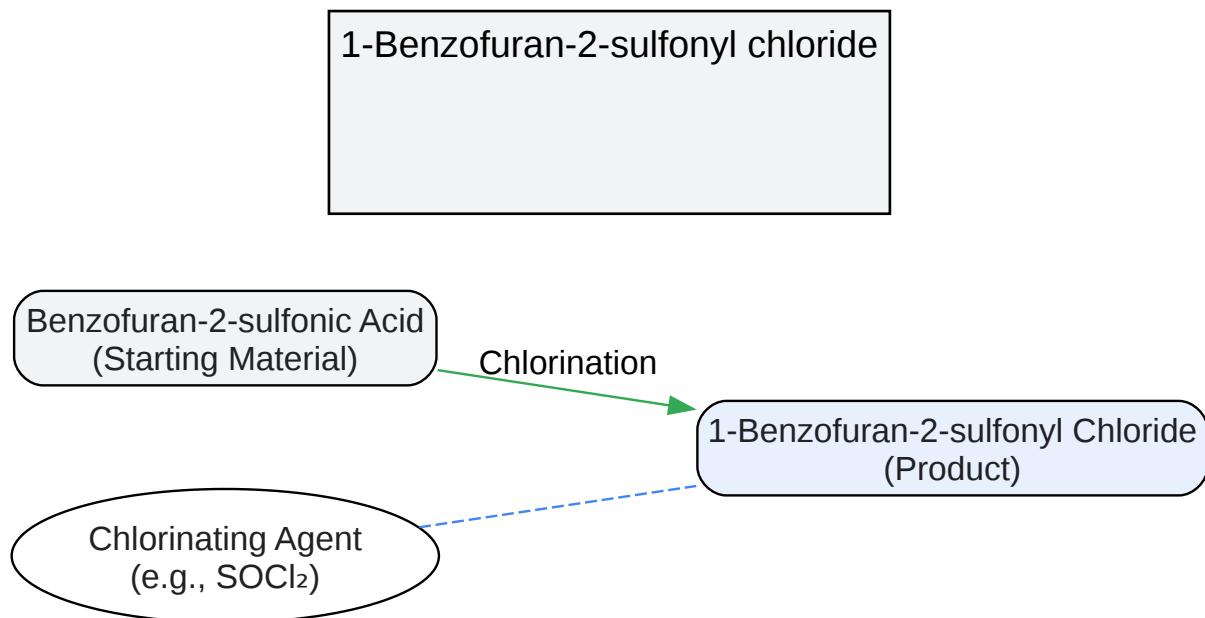
Chemical Identity and Molecular Structure

1-Benzofuran-2-sulfonyl chloride is an organosulfur compound characterized by a benzofuran ring substituted at the 2-position with a sulfonyl chloride functional group. This highly reactive group makes it an excellent electrophile for introducing the benzofuran moiety into various molecules.

- IUPAC Name: **1-benzofuran-2-sulfonyl chloride**[3][4]
- CAS Number: 17070-58-5[5][6][7]
- Molecular Formula: C₈H₅ClO₃S[3][6][7]

- Molecular Weight: 216.64 g/mol [6][7]

Molecular Structure:



[Click to download full resolution via product page](#)

Caption: General synthetic pathway for sulfonyl chloride formation.

Safety, Handling, and Storage

As with most sulfonyl chlorides, **1-Benzofuran-2-sulfonyl chloride** is expected to be a hazardous substance requiring careful handling. While a specific safety data sheet (SDS) for this exact compound is not available from the search results, data from analogous compounds like benzenesulfonyl chloride provide critical safety guidance. [8][9] Core Hazards:

- Corrosivity: Sulfonyl chlorides are corrosive and can cause severe skin burns and eye damage (H314). [8][10] Contact with skin and eyes must be strictly avoided.
- Moisture Sensitivity: The compound will react with water, including atmospheric moisture, to produce hydrochloric acid (HCl) and the corresponding sulfonic acid. This hydrolysis is exothermic and can create a corrosive environment.

- Toxicity: It may be harmful if swallowed (H302). [8] Inhalation of dust or vapors should be avoided.

Recommended Handling Protocol:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles with a face shield. [8][10] 2. Ventilation: Handle the compound exclusively within a certified chemical fume hood to prevent inhalation of any dust or vapors. 3. Inert Atmosphere: To prevent degradation from moisture, handle and store the compound under an inert atmosphere (e.g., nitrogen or argon). [10] 4. Dispensing: Weigh and dispense the solid material rapidly to minimize exposure to air. Use tools and equipment that are clean and dry.
- Spill & Waste: In case of a spill, do not use water. Collect the material with a dry, inert absorbent. Dispose of waste in a designated, sealed container according to institutional and local regulations.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area. [10]* A recommended storage temperature is often refrigerated (0-8 °C) to ensure long-term stability. [11]* Store away from incompatible materials, particularly water, bases, and strong oxidizing agents.

References

- **1-Benzofuran-2-sulfonyl chloride**, 97%. RHENIUM BIO SCIENCE. [\[Link\]](#)
- 2-(2-Cyanoacetyl)-1-benzofuran-5-sulfonyl chloride. PubChem. [\[Link\]](#)
- Synthesis of sulfonyl chloride substrate precursors. Organic Syntheses. [\[Link\]](#)
- A REVIEW: AN INSIGHT ON SYNTHESIS OF BENZOFURAN.
- **1-benzofuran-2-sulfonyl chloride** (C8H5ClO3S). PubChemLite. [\[Link\]](#)
- Synthesis and biological evaluation of a series of novel benzofuran-2-carboxylate 1,2,3-triazoles. NISCAIR Online Periodicals Repository. [\[Link\]](#)
- Preparation of benzofurans and use thereof as synthetic intermediates.
- Benzofuran | C8H6O. PubChem. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. oldsciparks.lbp.world [oldsciparks.lbp.world]
- 2. op.niscair.res.in [op.niscair.res.in]
- 3. PubChemLite - 1-benzofuran-2-sulfonyl chloride (C₈H₅ClO₃S) [pubchemlite.lcsb.uni.lu]
- 4. 1-Benzofuran-2-sulfonyl chloride, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 5. 1-BENZOFURAN-2-SULFONYL CHLORIDE | 17070-58-5 [chemicalbook.com]
- 6. rheniumshop.co.il [rheniumshop.co.il]
- 7. scbt.com [scbt.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. 1-BENZOFURAN-2-SULFONYL CHLORIDE CAS#: 17070-58-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Handling of 1-Benzofuran-2-sulfonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101491#physical-appearance-of-1-benzofuran-2-sulfonyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com